

# Undecanenitrile: A Comprehensive Safety and Technical Guide

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## Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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**Undecanenitrile**, also known as 1-cyanodecane, is a colorless to pale yellow liquid with a characteristic nitrile odor.<sup>[1]</sup> It serves as a versatile intermediate in organic synthesis, finding applications in the production of fragrances, pharmaceuticals, and agrochemicals.<sup>[1]</sup> This document provides an in-depth overview of the safety data for **undecanenitrile**, compiled from various safety data sheets (SDS) and chemical databases, to ensure its safe handling and use in a laboratory and industrial setting.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **undecanenitrile** is fundamental to its safe handling and for predicting its behavior in various experimental and industrial processes. The following table summarizes the key quantitative data available for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>21</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	167.29 g/mol	
CAS Number	2244-07-7	
Appearance	Colorless to pale yellow liquid	
Melting Point	-16.0 °C (257.15 K)	
Boiling Point	239.3 °C (512.45 K)	
	252.0 - 254.0 °C @ 760 mmHg	
	129 °C @ 11 mmHg	
Density	0.8210 g/cm <sup>3</sup>	
	0.820 - 0.824 g/cm <sup>3</sup> @ 20 °C	
Flash Point	> 110 °C (> 230 °F) (Tag Closed Cup)	
	100.6 °C	
Vapor Pressure	0.019 mmHg @ 25 °C (estimated)	
	0.0187 mmHg @ 25 °C	
Refractive Index	1.431 - 1.435 @ 20 °C	
	1.433	
Solubility	Limited solubility in water (< 1 g/100 mL)	
	Soluble in organic solvents like hexane and dichloromethane	
	Water: 7.695 mg/L @ 25 °C (estimated)	
	Soluble in alcohol	

## Hazard Identification and Classification

**Undecanenitrile** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its acute toxicity upon ingestion, dermal contact, and inhalation, as well as its potential to cause skin and eye irritation.

## GHS Hazard Statements

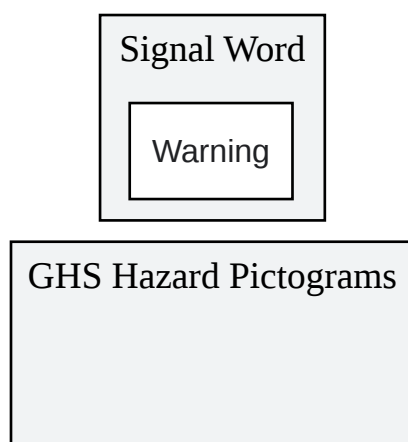
The following table outlines the GHS hazard statements associated with **undecanenitrile**.

Hazard Code	Statement	Classification
H302	Harmful if swallowed	Acute toxicity, Oral (Category 4)
H312	Harmful in contact with skin	Acute toxicity, Dermal (Category 4)
H332	Harmful if inhaled	Acute toxicity, Inhalation (Category 4)
H315	Causes skin irritation	Skin irritation (Category 2)
H319	Causes serious eye irritation	Eye irritation (Category 2)
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation

Source:

## GHS Pictograms and Signal Word

The hazard pictograms and signal word provide a quick visual reference to the types of hazards associated with **undecanenitrile**.



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Caption: GHS Pictogram and Signal Word for **Undecanenitrile**.

## Exposure Controls and Personal Protection

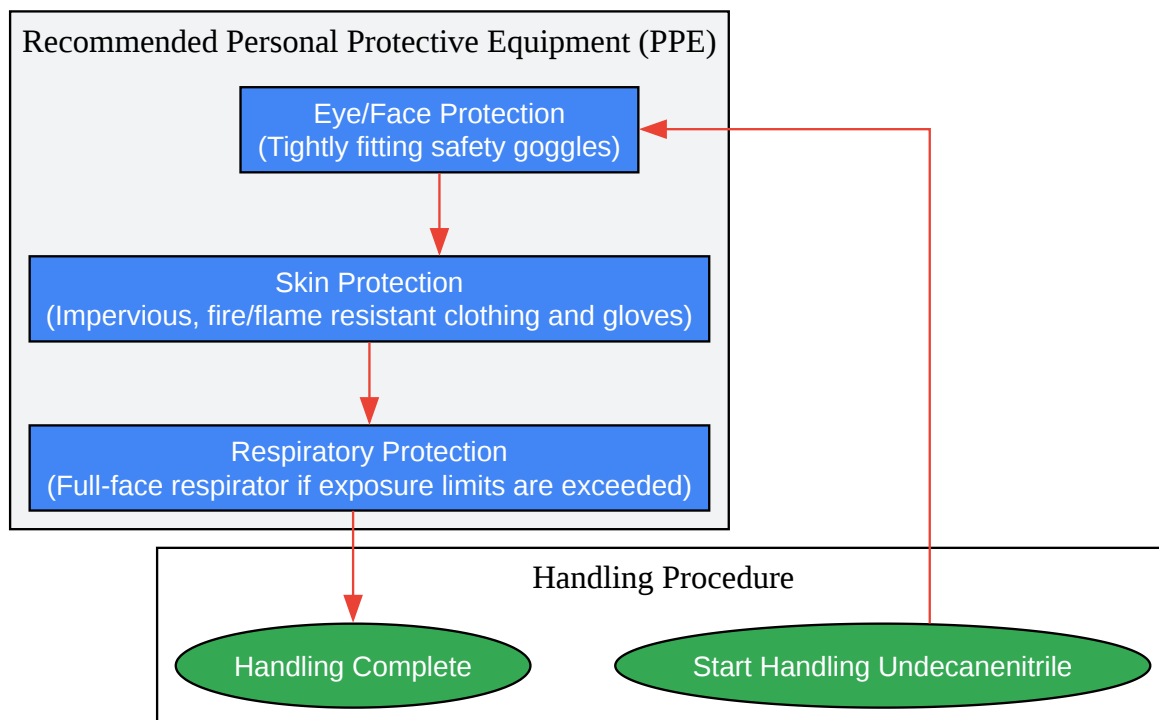
To minimize the risk of exposure and ensure safe handling, appropriate engineering controls and personal protective equipment (PPE) must be used.

### Engineering Controls

- Ventilation: Work with **undecanenitrile** should be conducted in a well-ventilated area. Use only outdoors or in a well-ventilated area. Local exhaust ventilation is recommended to control airborne concentrations below exposure limits.

### Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **undecanenitrile**.



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Caption: Recommended PPE for handling **undecanenitrile**.

## First-Aid Measures

In the event of exposure to **undecanenitrile**, immediate first-aid measures are crucial. The following table summarizes the recommended procedures.

Exposure Route	First-Aid Measures	Source(s)
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.	
Skin Contact	Take off contaminated clothing immediately. Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if skin irritation occurs.	
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention if eye irritation persists.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.	

## Fire-Fighting Measures

**Undecanenitrile** is a combustible liquid. Proper fire-fighting measures are necessary in case of a fire involving this substance.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. Water spray can also be used.

- **Specific Hazards:** In a fire, hazardous decomposition products such as nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>) may be produced.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

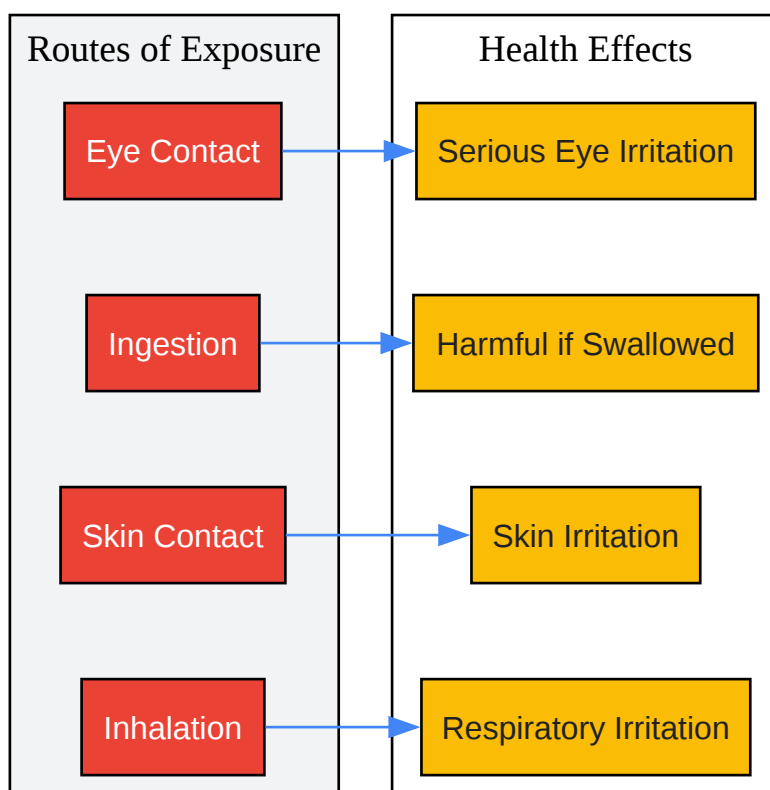
## Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physicochemical properties presented in this guide are not typically provided in standard Safety Data Sheets. The data is generally derived from standardized testing methods, such as those established by the Organisation for Economic Co-operation and Development (OECD) or other national and international bodies. For specific experimental methodologies, it is recommended to consult specialized toxicological and chemical testing literature.

## Toxicological Information

**Undecanenitrile** is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation.

The following diagram illustrates the primary routes of exposure and the resulting health effects.



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Caption: Primary routes of exposure and health effects of **undecanenitrile**.

## Stability and Reactivity

- Chemical Stability: **Undecanenitrile** is stable under recommended storage conditions.
- Incompatible Materials: It is incompatible with strong oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste should be sent to an approved waste disposal plant.



This guide provides a comprehensive overview of the safety information for **undecanenitrile**. It is essential for all personnel handling this chemical to be thoroughly familiar with this information and to adhere to all recommended safety procedures. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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## References

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